

Technical Guide: Physical Properties and Reactivity of O-Triethylsilyl Hydroxylamine ()

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Compound of Interest

Compound Name: O-(Triethylsilyl)hydroxylamine

Cat. No.: B13122480

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Executive Summary

O-Triethylsilyl hydroxylamine (

) is an organosilicon reagent serving primarily as a protected form of hydroxylamine and an electrophilic aminating agent.[1] Structurally, it consists of a hydroxylamine core O-protected by a triethylsilyl (TES) group.[1] It offers a strategic balance in stability: it is more hydrolytically stable than its trimethylsilyl (TMS) analog (

) yet more labile and easier to remove than the tert-butyldimethylsilyl (TBDMS) variant.[1]

This guide outlines the physicochemical characteristics, synthesis protocols, and mechanistic applications of

in pharmaceutical and organic synthesis.

Chemical Identity and Physical Properties[1][2][3]

Due to the specialized nature of the TES-variant compared to the commoditized TMS-analog, specific physical constants are often derived from comparative organosilicon trends.[1] The data below synthesizes known experimental values for the class and calculated properties for the specific TES derivative.

Chemical Identification

Attribute	Detail
Systematic Name	O-(Triethylsilyl)hydroxylamine
Formula	
Molecular Weight	147.29 g/mol
Structure	
Analogous CAS	22737-36-6 (Refers to TMS-analog; TES-analog is non-standard in bulk catalogs)

Physical Characteristics (Comparative)

The following table contrasts

with the common TMS analog to provide context for handling and distillation.

Property	O-Trimethylsilyl (TMS) Analog	O-Triethylsilyl (TES) Hydroxylamine
Physical State	Colorless Liquid	Colorless Liquid
Boiling Point	98–100 °C (760 mmHg)	~145–155 °C (Est. 760 mmHg) (Often distilled at reduced pressure)
Density	0.86 g/mL	~0.89–0.91 g/mL (Predicted)
Refractive Index ()	1.405	~1.43–1.44
Solubility	Soluble in , THF, DCM	Soluble in , THF, DCM, Toluene
Hydrolytic Stability	Low (Hydrolyzes rapidly in air)	Moderate (More stable than TMS, still moisture sensitive)

“

Technical Note: The boiling point of triethylsilyl derivatives is consistently 40–50°C higher than their trimethylsilyl counterparts due to increased molecular weight and van der Waals interactions.[1] Vacuum distillation (e.g., 10–20 mmHg) is recommended for purification to avoid thermal decomposition.

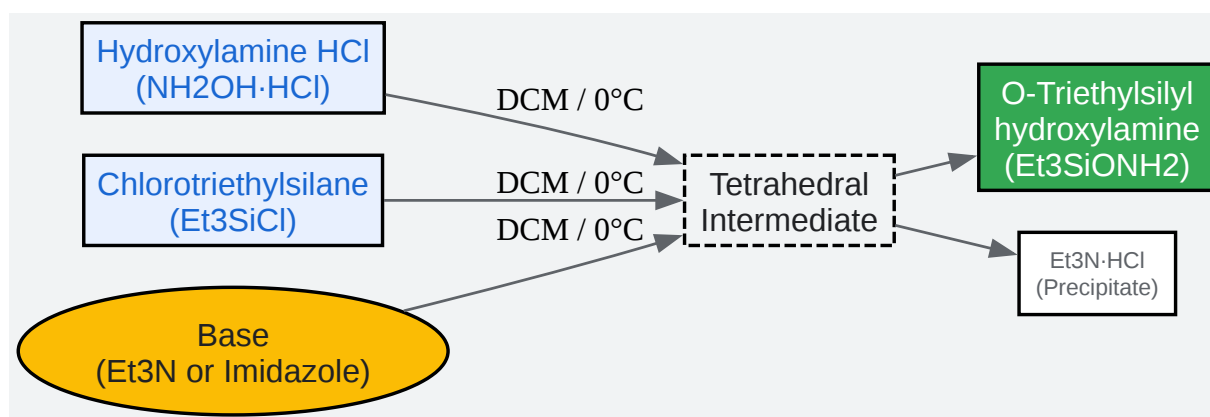
Synthesis and Preparation Protocol

Since

is not a standard catalog item, it is typically prepared in situ or synthesized fresh. The standard protocol involves the silylation of hydroxylamine hydrochloride.[1]

Reaction Scheme

The synthesis relies on the nucleophilic attack of hydroxylamine oxygen on the chlorosilane, driven by a base (Triethylamine or Imidazole).



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Figure 1: Synthesis pathway via silylation of hydroxylamine hydrochloride.

Step-by-Step Protocol

Reagents:

- Hydroxylamine hydrochloride (
): 1.0 equiv
- Chlorotriethylsilane (
): 1.1 equiv
- Triethylamine (
): 2.2 equiv (One mole to free
, one to scavenge HCl)
- Solvent: Dichloromethane (DCM) or Diethyl Ether (anhydrous)

Procedure:

- Suspension: In a flame-dried round-bottom flask under Argon, suspend
in anhydrous DCM (0.5 M concentration).
- Base Addition: Cool to 0°C. Add
dropwise over 20 minutes. The solution will become a thick slurry of
.[1]
- Silylation: Add
dropwise via syringe.[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours.
- Workup:
 - Dilute with cold pentane or ether (to precipitate remaining amine salts).
 - Filter rapidly through a pad of Celite under an inert atmosphere.[1]

- Concentrate the filtrate under reduced pressure.^[1]
- Purification: Distill the residue under vacuum (approx. 15 mmHg). Collect the clear, colorless liquid fraction.

Spectroscopic Identification

To validate the synthesis, the following spectral signatures are diagnostic for O-silylated hydroxylamines.

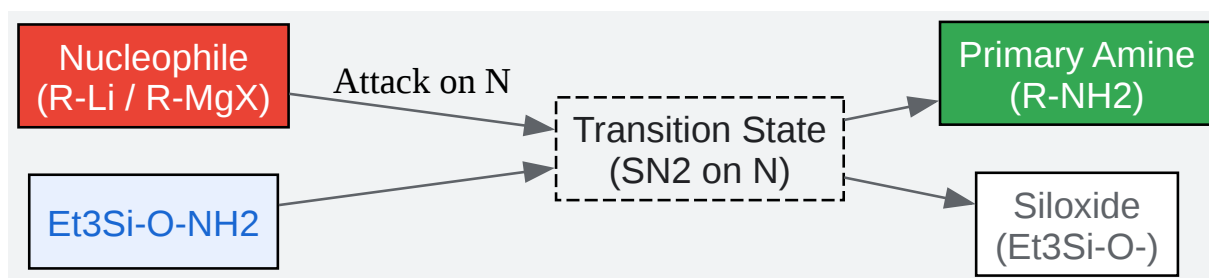
Method	Diagnostic Signal	Assignment
NMR ()	0.6–0.7 ppm (q, 6H)	(Methylene)
0.9–1.0 ppm (t, 9H)	(Methyl)	
5.0–5.5 ppm (br s, 2H)	(Broad due to exchange)	
NMR	~4–6 ppm	
~6–8 ppm		
IR Spectroscopy	~3300–3400	stretching (Primary amine)
~1000–1100	ether linkage	

Applications and Reactivity

is primarily utilized when the stability of TMS derivatives is insufficient for the reaction conditions (e.g., slightly longer reaction times or presence of mild moisture).

Electrophilic Amination

One of the most potent applications is the transfer of the amino group (equivalent) to nucleophiles (carbanions, Grignard reagents).



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Figure 2: Mechanism of electrophilic amination using silyl hydroxylamine.

Mechanism: The nucleophile attacks the nitrogen atom, displacing the weak siloxide leaving group. The TES group improves the leaving group ability compared to alkyl ethers while preventing side reactions common with acyl-protected hydroxylamines.^[1]

Preparation of O-Substituted Hydroxylamines

can be N-alkylated or N-acylated, followed by selective desilylation (using Fluoride sources like TBAF) to generate N-substituted hydroxylamines that are difficult to access directly.^[1]

Stability and Handling

- **Moisture Sensitivity:** While more stable than TMS-ONH₂, the TES variant still hydrolyzes to form silanol and hydroxylamine upon exposure to atmospheric moisture.^[1]
- **Storage:** Store under Argon or Nitrogen at 2–8°C.
- **Hazards:** Hydroxylamine derivatives can be thermally unstable.^[1] Do not distill at atmospheric pressure if temperatures exceed 140°C; use vacuum.^[1]

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